

Technical Support Center: 2,4,7,9-Tetramethyldecane-4,7-diol Experiments

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Compound of Interest

Compound Name: 2,4,7,9-Tetramethyldecane-4,7-diol

Cat. No.: B101085

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2,4,7,9-Tetramethyldecane-4,7-diol** and its more commonly used analogue, 2,4,7,9-Tetramethyl-5-decyne-4,7-diol (TMDD).

Properties of 2,4,7,9-Tetramethyl-5-decyne-4,7-diol (TMDD)

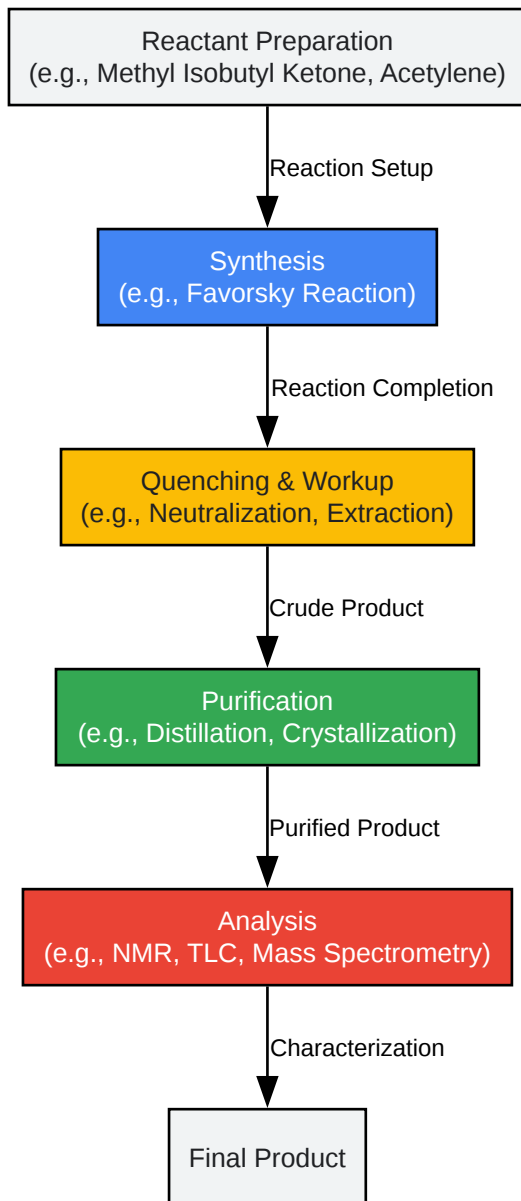
For clarity, this guide will focus on 2,4,7,9-Tetramethyl-5-decyne-4,7-diol (TMDD), a closely related and more commercially significant compound, often used as a non-ionic surfactant.^{[1][2][3][4][5]} The troubleshooting principles outlined are broadly applicable to diol compounds in experimental settings.

| Property | Value | Source |
|------------------|---|---|
| Chemical Formula | C14H26O2 | [1] |
| CAS Number | 126-86-3 | [1] |
| Molecular Weight | 226.36 g/mol | PubChem |
| Appearance | Colorless to pale yellow liquid | [1] |
| Boiling Point | ~220-230°C | [1] |
| Melting Point | ~ -10°C | [1] |
| Solubility | Soluble in organic solvents (e.g., ethanol, acetone); insoluble in water. | [1] |
| Key Applications | Non-ionic surfactant, wetting agent, anti-foaming agent in coatings, inks, adhesives, pesticides, and personal care products. | [1] [2] [3] |

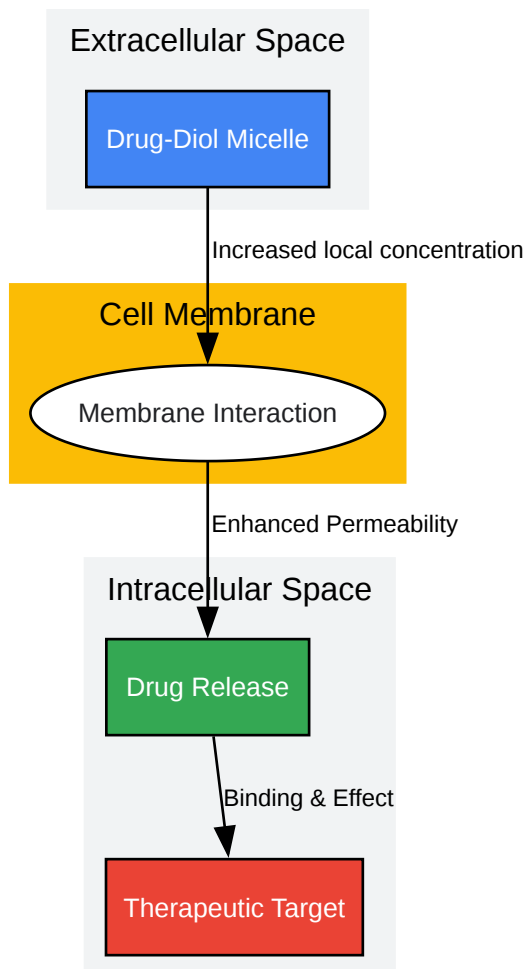
General Experimental Workflow

The following diagram outlines a typical workflow for experiments involving the synthesis and purification of diol compounds like TMDD.

General Experimental Workflow for Diol Synthesis



Hypothetical Influence of Diol Excipient on Drug Uptake



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